

Application Notes and Protocols: Nucleophilic Substitution Reactions with 3-Cyanobenzyl Bromide

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Compound of Interest

Compound Name: 3-(Bromomethyl)benzonitrile

Cat. No.: B105621

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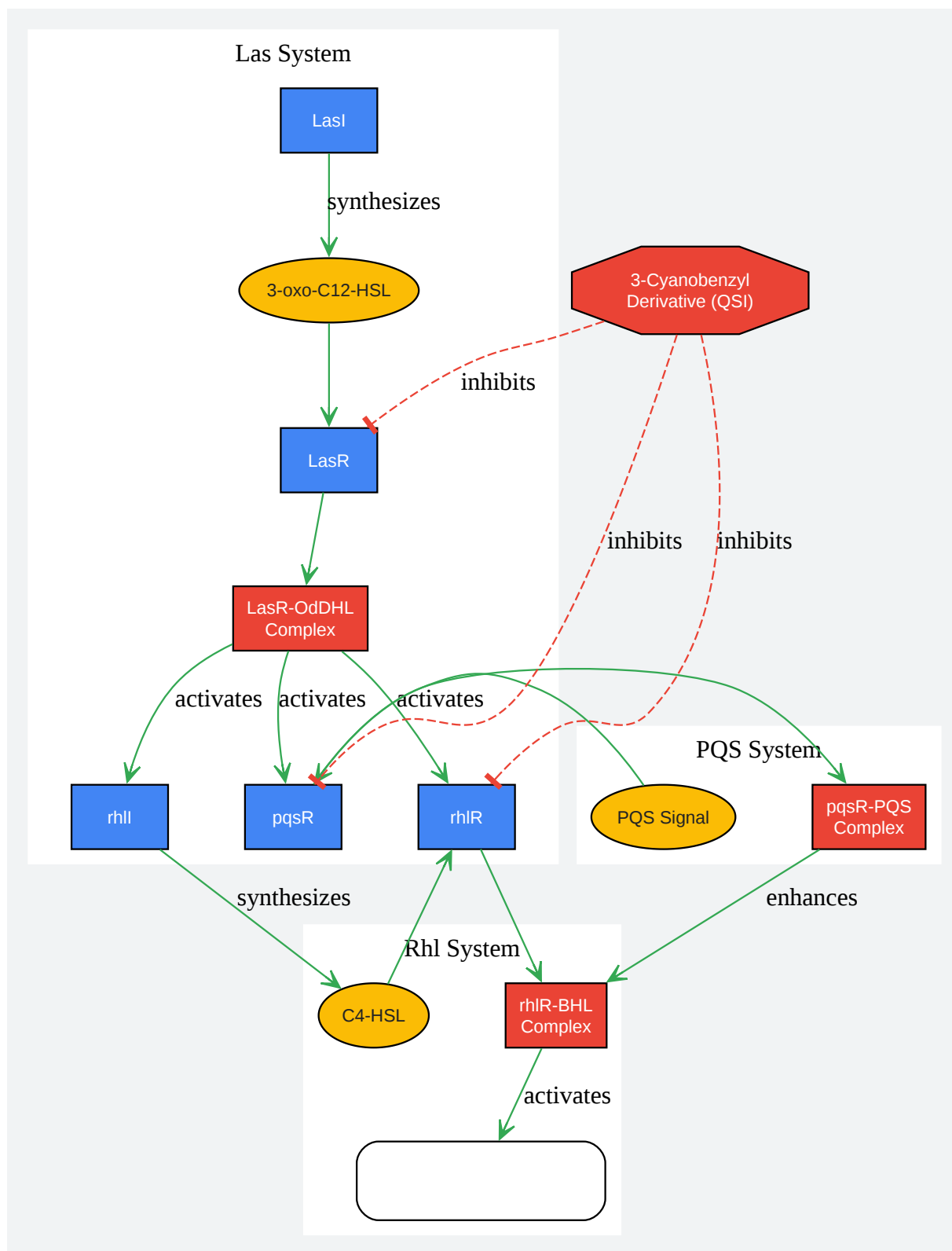
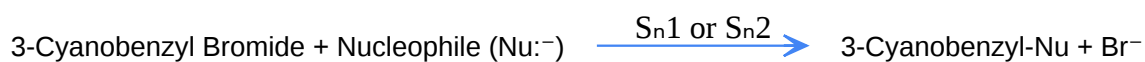
For Researchers, Scientists, and Drug Development Professionals

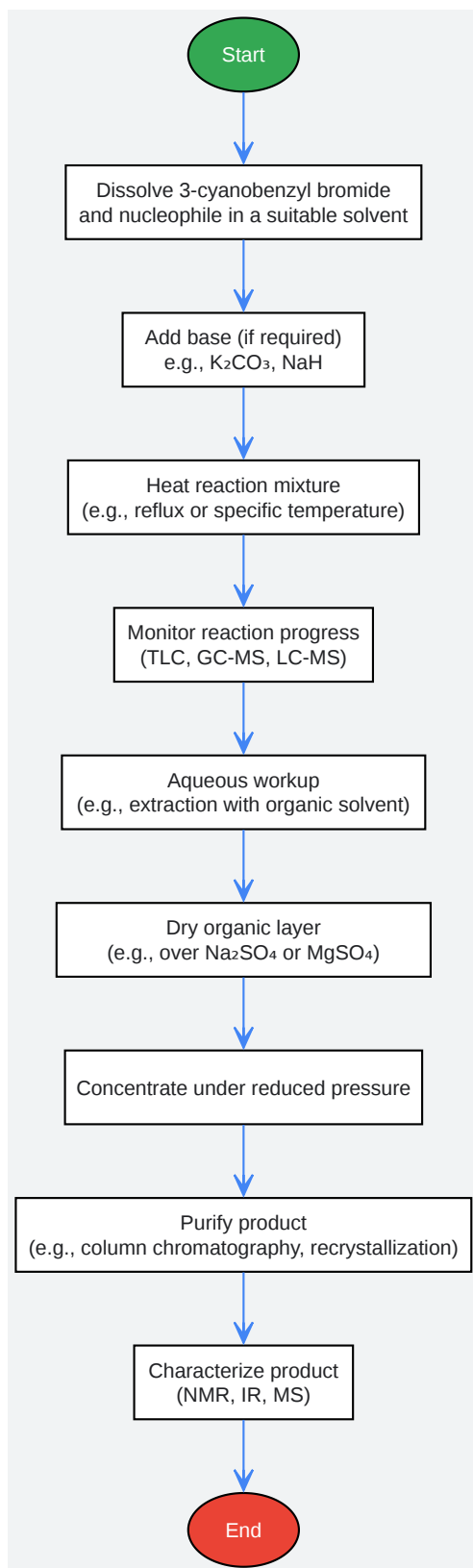
Introduction

3-Cyanobenzyl bromide, also known as **3-(bromomethyl)benzonitrile**, is a versatile reagent in organic synthesis, primarily utilized in nucleophilic substitution reactions. Its benzylic bromide is a good leaving group, facilitating the introduction of the 3-cyanobenzyl moiety into a wide range of molecules. The presence of the nitrile group offers opportunities for further functionalization and imparts specific electronic properties to the target compounds. This functionality makes 3-cyanobenzyl bromide a valuable building block in the synthesis of pharmaceuticals and other fine chemicals. This document provides detailed application notes and experimental protocols for key nucleophilic substitution reactions involving 3-cyanobenzyl bromide.

General Reaction Scheme

The fundamental reaction involves the displacement of the bromide ion by a nucleophile (Nu^-). The reaction typically proceeds via an $\text{S}_{\text{N}}2$ mechanism, although $\text{S}_{\text{N}}1$ pathways can be involved under specific conditions.





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- To cite this document: BenchChem. [Application Notes and Protocols: Nucleophilic Substitution Reactions with 3-Cyanobenzyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b105621#nucleophilic-substitution-reactions-with-3-cyanobenzyl-bromide>]

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